LC-MS/MS method for the quantification of N-Boc Gatifloxacin

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Compound of Interest

Compound Name:	*N-Boc Gatifloxacin*
Cat. No.:	*B13847560*

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Executive Summary & Regulatory Context

Objective: This protocol details a validated LC-MS/MS methodology for the quantification of **N-Boc Gatifloxacin** (NB-GTX), a critical process-related impurity (PRI) and synthetic intermediate in the manufacturing of Gatifloxacin.

Significance: **N-Boc Gatifloxacin** is the penultimate intermediate in the synthesis of Gatifloxacin. Incomplete deprotection results in its carryover into the final Active Pharmaceutical Ingredient (API). Under ICH Q3A(R2) guidelines, impurities in new drug substances must be controlled to specific thresholds (Reporting: 0.05%, Identification: 0.10%). Furthermore, because the tert-butoxycarbonyl (Boc) moiety alters the physicochemical profile (lipophilicity and solubility) of the antibiotic, its presence can impact bioavailability and formulation stability.

Scope: This guide addresses the specific challenge of analyzing acid-labile Boc-protected species, providing a robust workflow that prevents on-column degradation while maintaining high sensitivity (LOQ < 10 ng/mL).

Chemical Context & Mechanistic Strategy

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The Analyte

- Compound: **N-Boc Gatifloxacin**
- Chemical Name: 1-cyclopropyl-6-fluoro-1,4-dihydro-8-methoxy-7-(4-Boc-3-methyl-1-piperazinyl)-4-oxo-3-quinolinecarboxylic acid.
- Molecular Formula: C24H30FN3O6
- Molecular Weight: ~475.5 g/mol
- Key Property: The Boc group is acid-labile. Standard acidic mobile phases (0.1% Formic Acid) combined with high column temperatures (>40°C) can cause in-situ deprotection, converting NB-GTX back into Gatifloxacin during analysis. This leads to peak tailing and quantitation errors.

Mass Spectrometry Fragmentation Logic

The ESI+ MS/MS spectrum of NB-GTX is dominated by the stability of the tert-butyl cation and the facile cleavage of the carbamate bond.

- Precursor Ion: $[M+H]^+$ = 476.2
- Primary Fragment (Quantifier):m/z 376.2. Loss of the Boc group (neutral loss of CO_2 and isobutene). This generates the protonated Gatifloxacin core.
- Secondary Fragment (Qualifier):m/z 420.2. Loss of isobutene (C_4H_8, 56 Da) only, retaining the carbamic acid (less stable).
- Tertiary Fragment:m/z 261.1. Fragmentation of the quinolone core (common to fluoroquinolones).

Experimental Protocol

Reagents and Standards

- Reference Standard: **N-Boc Gatifloxacin** (>98% purity).
- Internal Standard (IS): Gatifloxacin-d3 (deuterated) or Ciprofloxacin (structural analog).

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- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Ammonium Formate, Formic Acid.

Sample Preparation (Self-Validating Workflow)

Rationale: We use a "Dilute-and-Shoot" approach to minimize sample handling and potential degradation.

- Stock Solution: Dissolve 10 mg NB-GTX in 10 mL Acetonitrile (Not Methanol, to prevent potential transesterification/solvolysis upon long storage). Conc: 1 mg/mL.
- API Sample Prep: Weigh 10 mg of Gatifloxacin API. Dissolve in 10 mL ACN:Water (50:50). Vortex for 2 min.
- Filtration: Filter through 0.22 µm PTFE syringe filter (Nylon can sometimes adsorb hydrophobic impurities).
- Final Dilution: Dilute to target concentration (e.g., 10 µg/mL API) with Mobile Phase A:B (50:50).

LC-MS/MS Conditions

Chromatography (LC)

- System: UHPLC (Agilent 1290 / Waters Acquity).
- Column: Agilent Zorbax Eclipse Plus C18 (100 x 2.1 mm, 1.8 µm) or Waters BEH C18.
  - Why: High surface area C18 provides retention for the hydrophobic Boc group, separating it from the early-eluting polar API.
- Mobile Phase A: 5 mM Ammonium Formate + 0.01% Formic Acid in Water.
  - Note: Reduced acid concentration (0.01% vs standard 0.1%) preserves the Boc group.
- Mobile Phase B: Acetonitrile.[1]
- Flow Rate: 0.35 mL/min.

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- Column Temp:30°C (Strictly controlled to prevent thermal deprotection).

Gradient Program:

Time (min)	%B (Organic)	Event
0.00	**20**	**Initial Hold**
1.00	20	Load
5.00	90	Elution of NB-GTX
6.50	90	Wash
6.60	20	Re-equilibration

| 9.00 | 20 | Stop |

Mass Spectrometry (MS)

- Source: ESI Positive Mode.
- Capillary Voltage: 3500 V.
- Gas Temp: 300°C (Do not exceed 350°C).
- Detection: Multiple Reaction Monitoring (MRM).[2]

MRM Table:

Compound	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Role
NB-GTX	**476.2**	**376.2**	**100**	**15**	**Quantifier**
NB-GTX	476.2	420.2	100	10	Qualifier

| Gatifloxacin | 376.2 | 261.1 | 50 | 25 | Monitor* |

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*Critical QC Step: Monitor the Gatifloxacin channel. If a peak appears at the retention time of NB-GTX in the Gatifloxacin channel, it indicates in-source fragmentation (ISF). This must be minimized by lowering the Fragmentor voltage.

Visualizations

Workflow Diagram: Analytical Logic



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Caption: Figure 1. Optimized analytical workflow emphasizing low-temperature separation and soft ionization to prevent Boc-group degradation.

Fragmentation Pathway (Mechanism)

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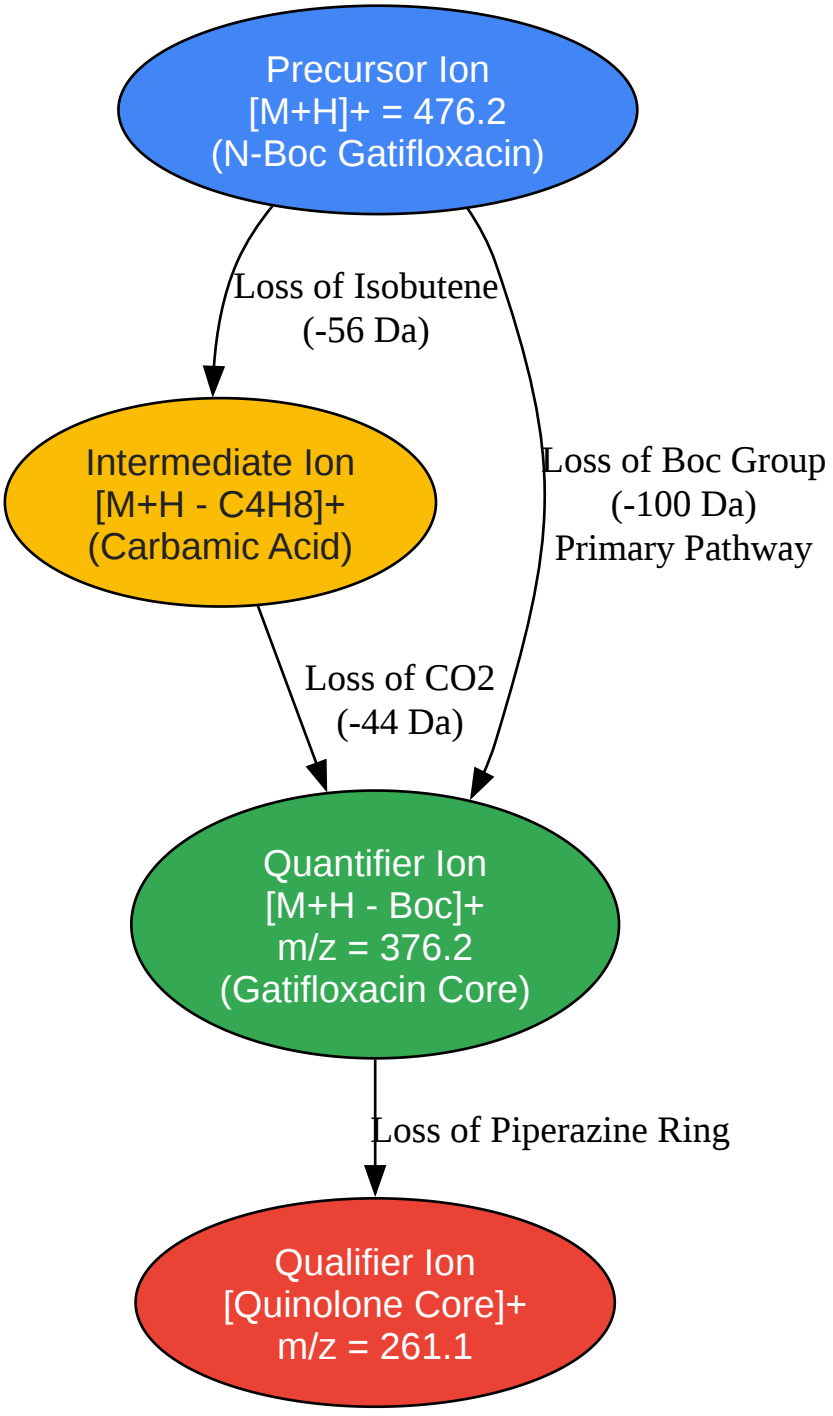

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Caption: Figure 2. MS/MS Fragmentation pathway.[3] The transition 476 -> 376 is the most abundant due to the stability of the leaving Boc group.

Validation Summary (Expected Performance)

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Parameter	Acceptance Criteria (ICH Q2)	Typical Result
Linearity	$R^2 > 0.99$ (Range: 10 - 1000 ng/mL)	$R^2 = 0.998$
Accuracy	80-120% Recovery at LOQ	92-105%
Precision	RSD < 10% (n=6)	3.5%
LOD/LOQ	S/N > 3 (LOD), S/N > 10 (LOQ)	LOQ: 5 ng/mL
Specificity	No interference at RT of NB-GTX	Pass (API elutes earlier)

Troubleshooting & Expert Tips

- Ghost Peaks: If you see a peak in the 476 transition appearing at the Gatifloxacin retention time, it is likely an adduct of the API. Verify by checking the isotopic pattern.
- Carryover: The Boc group increases lipophilicity. Ensure the needle wash contains at least 50% organic solvent (e.g., ACN:IPA 50:50) to prevent carryover between injections.
- Stability: Do not store samples in the autosampler (>20°C) for more than 24 hours. The acidic mobile phase can slowly deprotect the sample over time.

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